

Proper Disposal of KM11060: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: KM11060

Cat. No.: B1673669

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Essential Safety and Disposal Information for Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedural guidance for the safe and proper disposal of **KM11060**, a chemical compound identified as 7-Chloro-4-[4-[(4-chlorophenyl)sulfonyl]-1-piperazinyl]-quinoline (CAS Number: 774549-97-2). Adherence to these procedures is critical to ensure personnel safety and regulatory compliance.

Hazard Identification and Safety Precautions

The Safety Data Sheet (SDS) for **KM11060** classifies the substance as Toxic if swallowed (GHS Hazard statement H301)[1]. Therefore, stringent safety measures must be observed during handling and disposal.

Key Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling[1].
- P270: Do not eat, drink, or smoke when using this product[1].
- P301+P310: If swallowed, immediately call a poison center or doctor[1].
- P321: Specific treatment is required (see SDS and consult a medical professional)[1].
- P330: Rinse mouth thoroughly if the substance is ingested[1].

- P405: Store locked up in a secure area[1].

Quantitative Data Summary

Property	Value	Reference
CAS Number	774549-97-2	[1]
GHS Hazard Statement	H301: Toxic if swallowed	[1]
Signal Word	Danger	[1]
Physical Form	Solid	[1]
Flammability	Product is not flammable	[1]

Experimental Protocol: Disposal of KM11060

The disposal of **KM11060** must be conducted in accordance with local, regional, and national hazardous waste regulations. The following is a general, step-by-step protocol for the disposal of **KM11060** from a laboratory setting.

Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Clearly labeled, sealed, and compatible hazardous waste container.
- Hazardous waste disposal tags or labels as required by your institution.

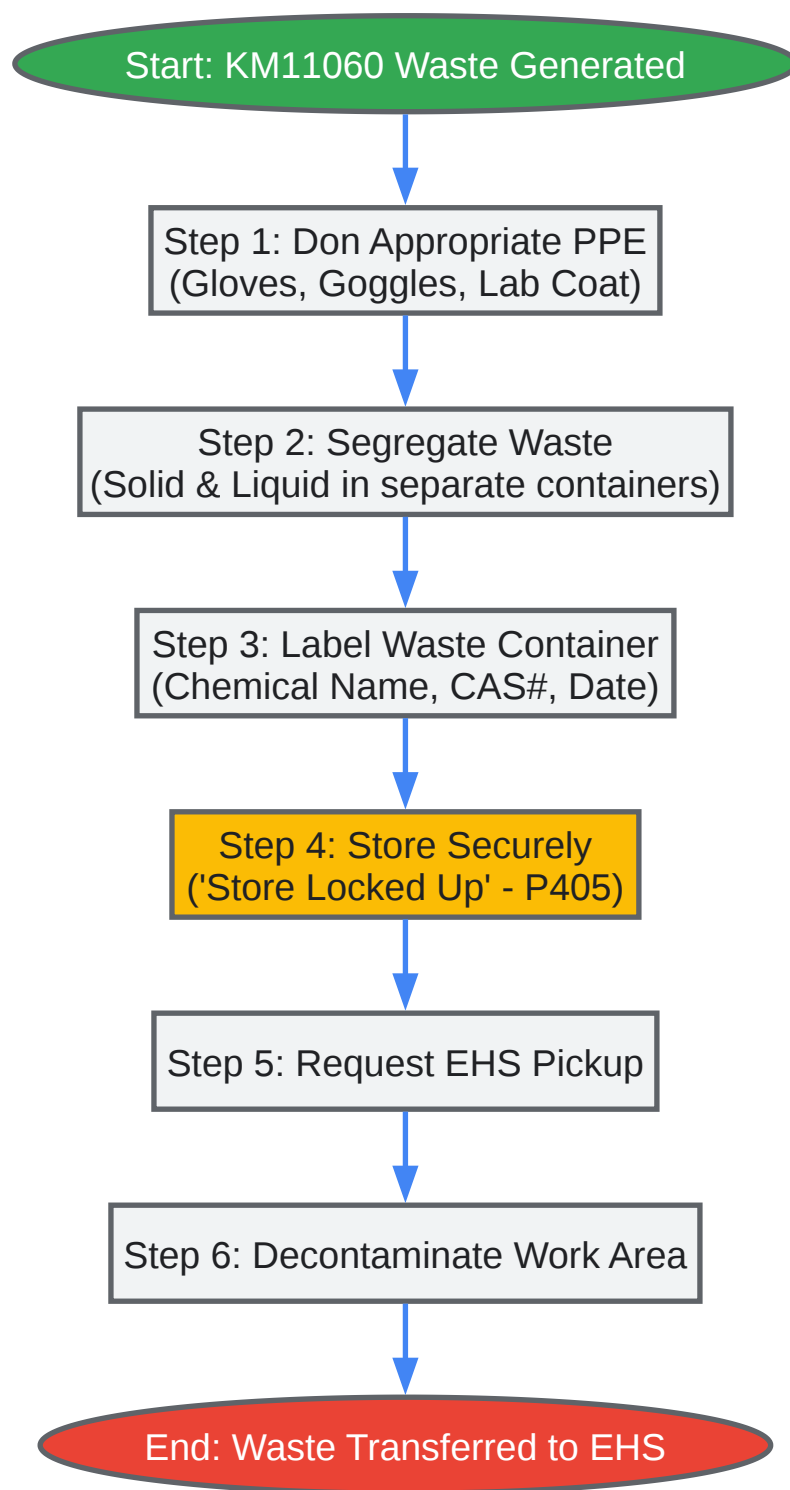
Procedure:

- Personal Protective Equipment (PPE): Before handling **KM11060** waste, ensure you are wearing the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Waste Segregation:

- Do not mix **KM11060** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Collect all solid waste contaminated with **KM11060** (e.g., weighing paper, contaminated gloves, pipette tips) in a designated, compatible, and clearly labeled hazardous waste container.
- For solutions containing **KM11060**, use a designated and compatible liquid hazardous waste container.
- Container Labeling:
 - Affix a hazardous waste label to the container.
 - Clearly write the full chemical name: "7-Chloro-4-[4-[(4-chlorophenyl)sulfonyl]-1-piperazinyl]-quinoline" and the CAS number "774549-97-2".
 - Indicate the approximate quantity or concentration of the waste.
 - Include the date of accumulation and the name of the generating laboratory or researcher.
- Storage:
 - Keep the hazardous waste container securely sealed when not in use.
 - Store the container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is secure and inaccessible to unauthorized personnel, as per the "Store locked up" (P405) requirement^[1].
- Disposal Request:
 - Once the container is full or ready for disposal, follow your institution's procedures for hazardous waste pickup. This typically involves submitting a request to the Environmental Health and Safety (EHS) department.
 - Do not dispose of **KM11060** down the drain or in regular trash.

- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that may have come into contact with **KM11060** using an appropriate solvent or cleaning agent as recommended by your institution's safety protocols.
 - Dispose of any cleaning materials (e.g., wipes, paper towels) as hazardous waste.

Logical Workflow for KM11060 Disposal



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Caption: Logical workflow for the proper disposal of **KM11060** waste.

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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
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